

CALP1: A Pharmacological Tool for Investigating Ion Channel Function

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Compound of Interest

Compound Name: CALP1

Cat. No.: B133520

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

CALP1, a calcium-activated neutral protease, and its inhibitors serve as critical pharmacological tools for elucidating the complex regulatory mechanisms of various ion channels. The proteolytic activity of calpain, triggered by elevated intracellular calcium levels, can irreversibly modify ion channel function, leading to altered cellular excitability and signaling. Understanding the interplay between calpain and ion channels is crucial for deciphering physiological processes and pathological conditions. These application notes provide an overview of **CALP1**'s role in ion channel modulation and detailed protocols for its study.

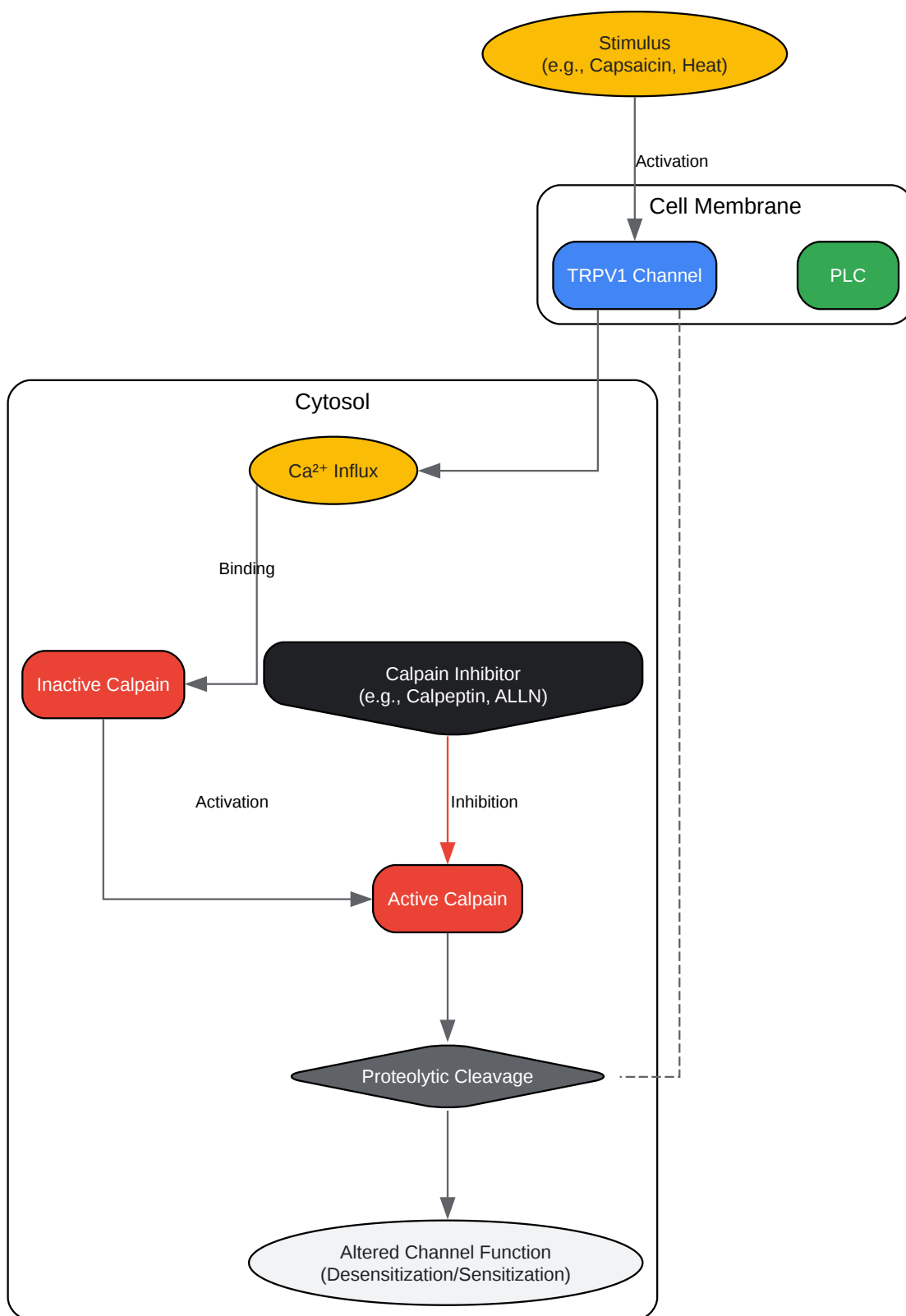
Mechanism of Action

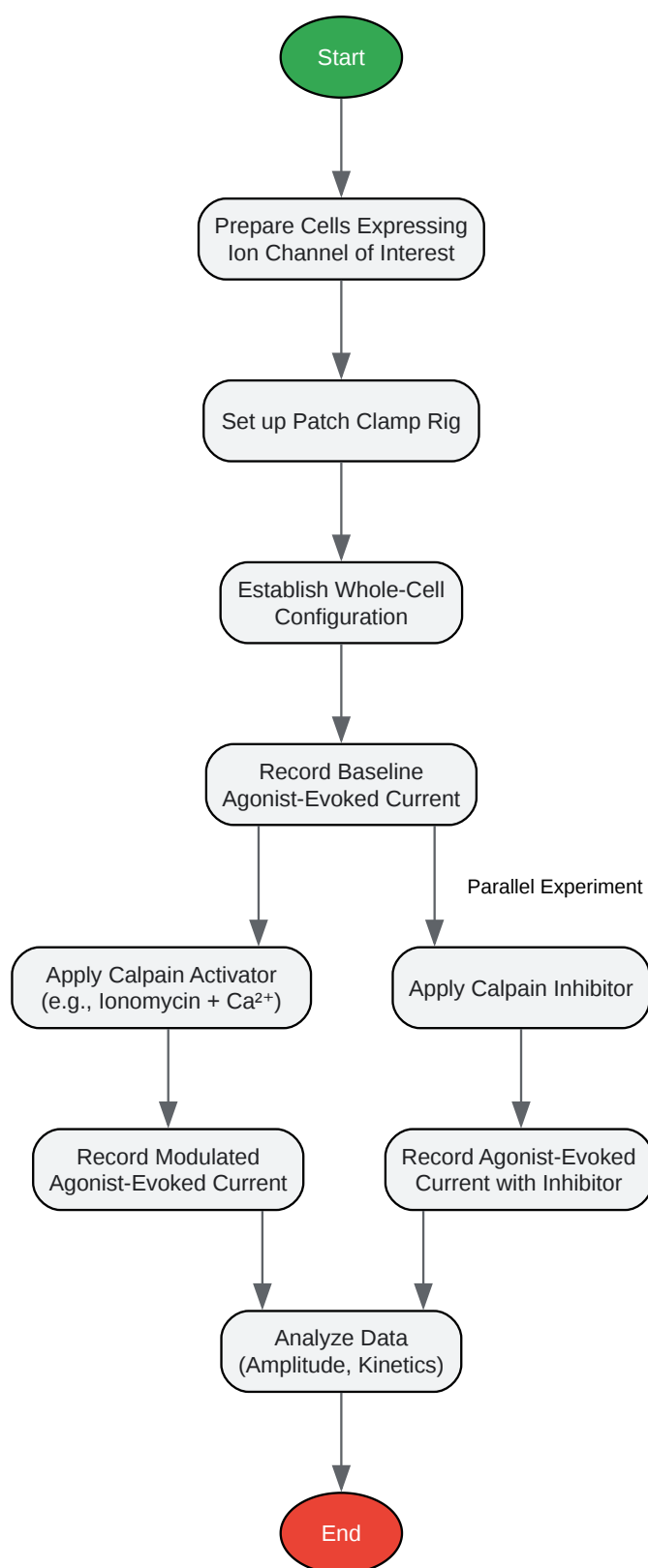
Calpains are a family of intracellular cysteine proteases that are activated by calcium. Upon activation, calpain can cleave a wide range of substrate proteins, including cytoskeletal proteins and ion channel subunits. This cleavage can lead to either activation or inactivation of the channel, alter its trafficking to the cell membrane, or modify its interaction with regulatory proteins. The use of specific calpain inhibitors allows researchers to dissect the precise role of this protease in ion channel function.

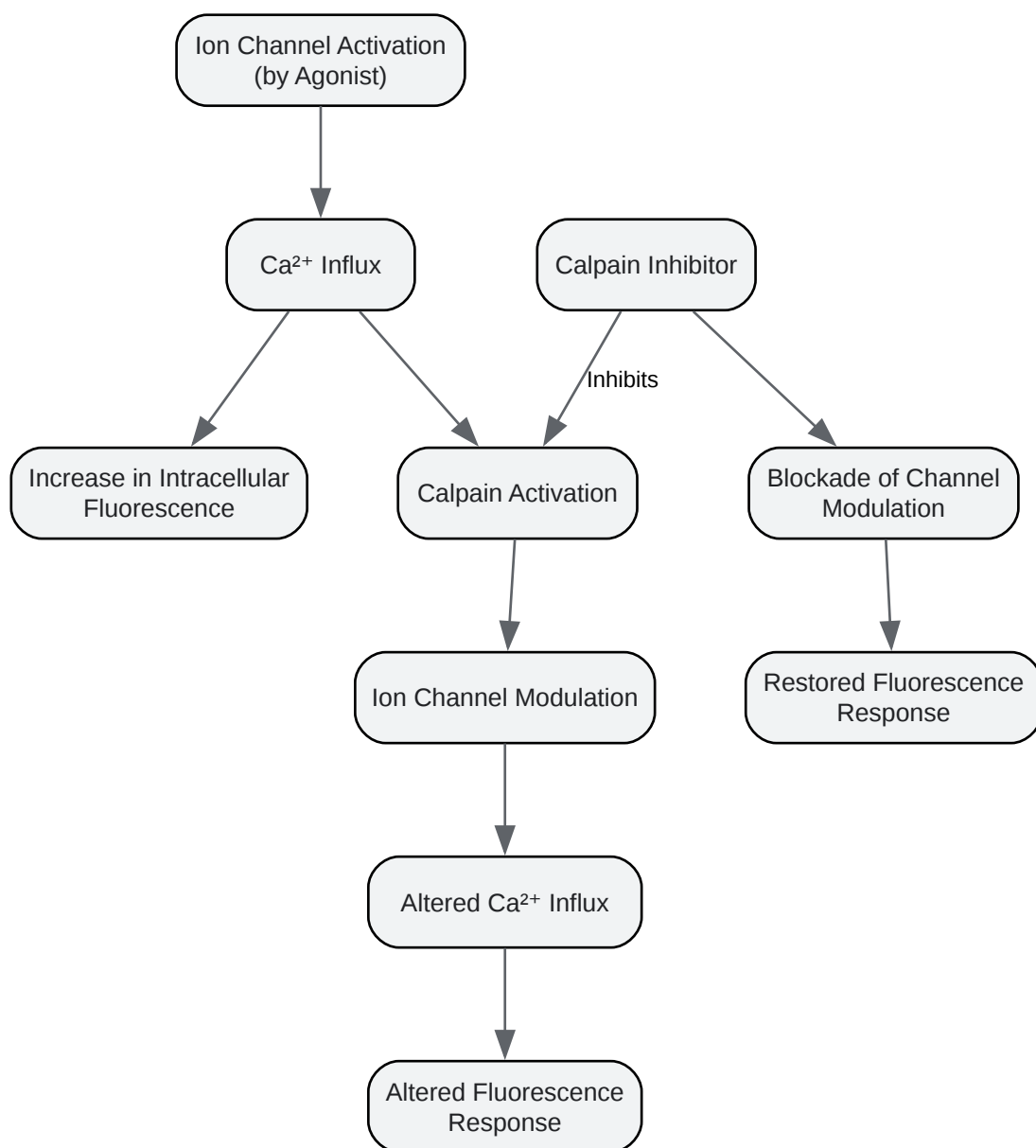
Featured Application: Modulation of TRPV1 Channels

A prominent example of calpain's role in ion channel regulation is its modulation of the Transient Receptor Potential Vanilloid 1 (TRPV1) channel, a key player in pain and inflammation.

Signaling Pathway of TRPV1 Modulation by CALP1







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